

Application Notes and Protocols for In Vivo Administration of K-975

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Compound of Interest

Compound Name: K-975

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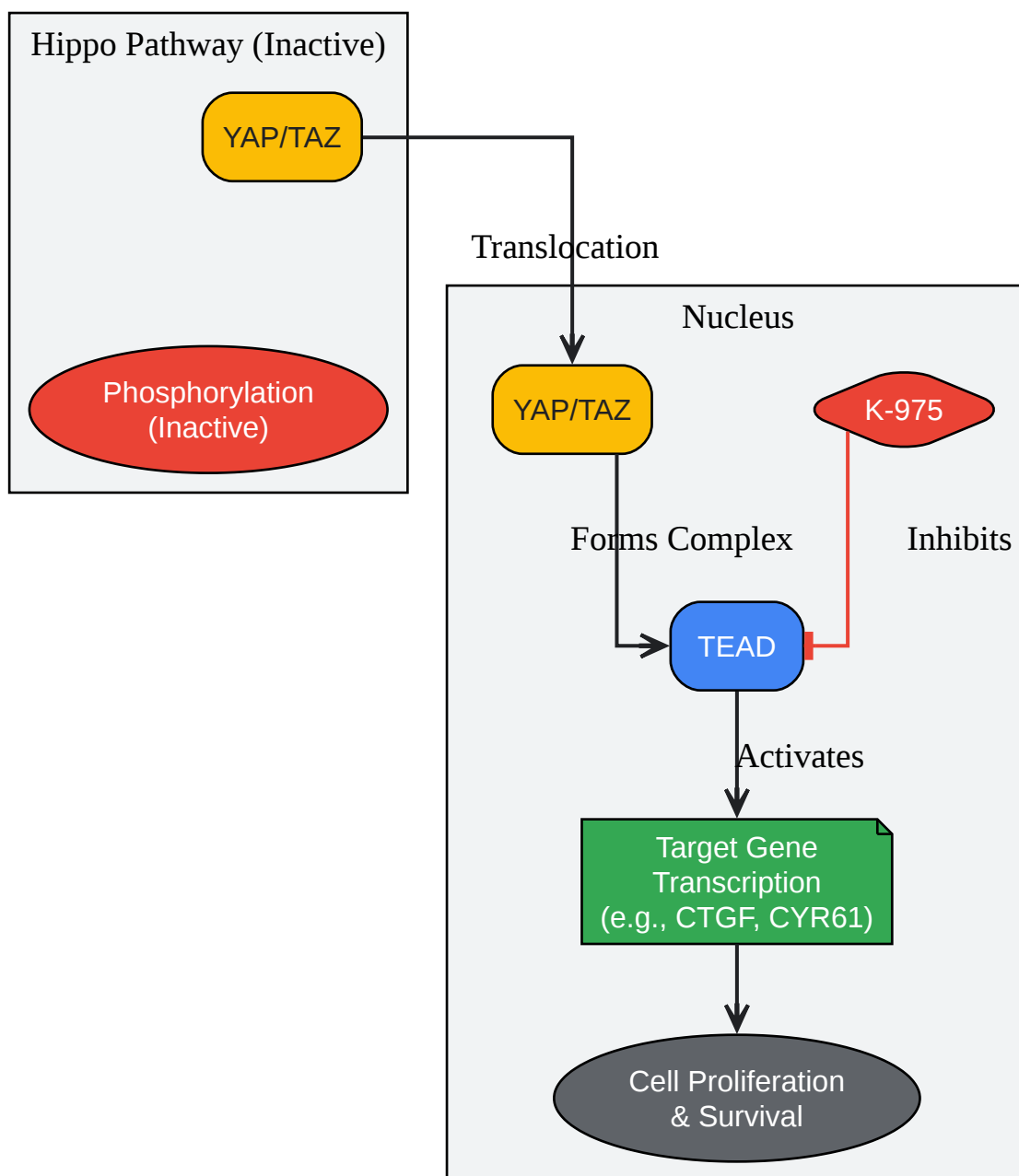
For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide for the in vivo administration of **K-975**, a potent and selective inhibitor of the transcriptional enhanced associate domain (TEAD) family of transcription factors. **K-975** disrupts the interaction between TEAD and its co-activators, YAP and TAZ, leading to the inhibition of downstream signaling pathways implicated in tumorigenesis.^{[1][2][3][4]} This document outlines the mechanism of action, administration protocols for preclinical xenograft models, and key considerations for study design.

Mechanism of Action

K-975 is an orally active small molecule that covalently binds to a conserved cysteine residue within the palmitate-binding pocket of TEAD proteins.^{[1][5][6]} This covalent modification prevents the palmitoylation of TEAD, a crucial step for its stable interaction with YAP and TAZ.^{[1][5][7]} The disruption of the YAP/TAZ-TEAD complex leads to the downregulation of target genes that promote cell proliferation and survival, such as Connective Tissue Growth Factor (CTGF) and Insulin-like Growth Factor Binding Protein 3 (IGFBP3).^{[1][2][4]}

Below is a diagram illustrating the signaling pathway inhibited by **K-975**.



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Diagram 1: K-975 Mechanism of Action.

In Vivo Administration Protocols

The primary route of administration for **K-975** in preclinical in vivo studies is oral (p.o.).^{[1][2]}

The following protocols are based on studies utilizing mouse xenograft models of malignant pleural mesothelioma.

Experimental Workflow

The following diagram outlines a typical experimental workflow for evaluating the efficacy of **K-975** in vivo.



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Diagram 2: In Vivo Experimental Workflow.

Materials

- **K-975** compound
- Vehicle for formulation (e.g., 0.5% w/v Carboxymethyl cellulose sodium salt (CMC-Na) in sterile water)
- Immunocompromised mice (e.g., SCID mice, 5 weeks old)^[2]
- Human malignant pleural mesothelioma (MPM) cell lines (e.g., NCI-H226, MSTO-211H)^{[1][2]}
- Standard animal husbandry equipment
- Gavage needles

Procedure

- Animal Models:
 - Subcutaneous Xenograft Model: Inject MPM cells (e.g., 5×10^6 cells in 100 μ L of PBS and Matrigel) subcutaneously into the flank of the mice.^[1]

- Orthotopic Xenograft Model: For survival studies, inject MPM cells into the thoracic cavity.
[\[1\]](#)
- **K-975 Formulation:**
 - Prepare a homogenous suspension of **K-975** in a suitable vehicle. For oral administration, a suspension in 0.5% CMC-Na is commonly used.[\[3\]](#)
 - Alternatively, a formulation of 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline can be used to prepare a suspended solution.[\[6\]](#) It is recommended to prepare the working solution fresh on the day of use.[\[2\]](#)
- **Administration:**
 - Once tumors are established and reach a palpable size, randomize the mice into treatment and control groups.[\[1\]](#)
 - Administer **K-975** orally (p.o.) via gavage.
 - The recommended dosing frequency is twice a day.[\[1\]](#)[\[2\]](#)
 - A typical treatment duration for tumor growth inhibition studies is 14 days.[\[1\]](#)[\[2\]](#) For survival studies, treatment may be continued for a longer period.[\[1\]](#)
- **Monitoring and Endpoint Analysis:**
 - Monitor tumor volume and body weight regularly (e.g., twice a week).
 - At the end of the study, tumors can be excised and weighed.
 - Tumor tissue can be collected for biomarker analysis, such as RT-PCR for TEAD target genes (e.g., CTGF, CYR61, IGFBP3, NPPB).[\[1\]](#)[\[8\]](#)

Quantitative Data Summary

The following tables summarize the quantitative data from in vivo studies with **K-975** in malignant pleural mesothelioma xenograft models.

Table 1: In Vivo Efficacy of **K-975** on Tumor Growth

Animal Model	Cell Line	K-975 Dose (mg/kg, p.o., b.i.d.)	Treatment Duration	Outcome
Subcutaneous Xenograft	NCI-H226	10, 30, 100, 300	14 days	Strong anti-tumor effect observed[1][2]
Subcutaneous Xenograft	MSTO-211H	30, 100, 300	14 days	Strong anti-tumor effect observed[1][2]
Orthotopic Xenograft	NCI-H226	Not specified	Extended	Significant survival benefit[1][7]

Table 2: Modulation of TEAD Target Genes by **K-975** in NCI-H226 Xenografts

Gene	K-975 Dose (mg/kg, p.o., b.i.d. for 3 days)	Change in Expression
CTGF	30 - 300	Decreased[1]
IGFBP3	30 - 300	Decreased[1]
NPPB	30 - 300	Decreased[1]
FBXO32	30 - 300	Increased[1]

Important Considerations

- **Toxicity:** While **K-975** has shown a significant anti-tumor effect, studies in rats have indicated the potential for reversible nephrotoxicity, characterized by proteinuria, at higher doses (e.g., 300 mg/kg).[9][10] It is crucial to monitor for signs of toxicity, such as changes in body weight and overall animal health.

- **Cell Line Sensitivity:** The anti-proliferative activity of **K-975** has been shown to be more potent in cancer cell lines with genetic alterations in the Hippo pathway, such as NF2 deficiency.[1]
- **Combination Therapy:** **K-975** has been investigated in combination with standard chemotherapy agents (pemetrexed and cisplatin), showing improved survival benefits in an orthotopic xenograft model compared to monotherapy.[1]

These application notes are intended to serve as a guide. Researchers should optimize protocols based on their specific experimental design and animal models. Close monitoring of animal welfare throughout the study is essential.

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